

Application Note: Purification of 2,6-Di-tert-butyl-p-benzoquinone by Recrystallization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Di-tert-butyl-P-benzoquinone

Cat. No.: B114747

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Di-tert-butyl-p-benzoquinone is a valuable organic compound utilized as an antioxidant, a reagent in organic synthesis, and a metabolite of butylated hydroxytoluene (BHT).[1] Its purity is critical for these applications, necessitating an effective and reliable purification method. Recrystallization is a standard and highly effective technique for purifying solid organic compounds. This application note provides a detailed protocol for the purification of **2,6-Di-tert-butyl-p-benzoquinone** via recrystallization from ethanol, yielding a product with high purity.

Physicochemical Properties

2,6-Di-tert-butyl-p-benzoquinone typically appears as a yellow to orange or brown crystalline solid.[2][3][4] It is soluble in organic solvents such as ethanol, acetone, and chloroform, but has limited solubility in water.[5]

Quantitative Data Summary

The following table summarizes the expected results from the purification of **2,6-Di-tert-butyl-p-benzoquinone** by recrystallization from ethanol, based on established procedures.[5]

Parameter	Value	Reference
Starting Material	43 g of crude 2,6-Di-tert-butyl-p-benzoquinone	[5]
Recrystallization Solvent	Ethanol	[5]
Purified Product Yield	36.5 g (83%)	[5]
Melting Point (Purity Indicator)	65–66 °C	[5]
Appearance (Crude)	Dark-yellow crystalline solid	[5]
Appearance (Purified)	Yellow-orange crystals	

Experimental Protocol: Recrystallization of 2,6-Di-tert-butyl-p-benzoquinone

This protocol is adapted from a verified synthetic procedure.[5]

Materials:

- Crude **2,6-Di-tert-butyl-p-benzoquinone**
- Ethanol (95% or absolute)
- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and flask
- Filter paper
- Spatula
- Glass rod
- Ice bath

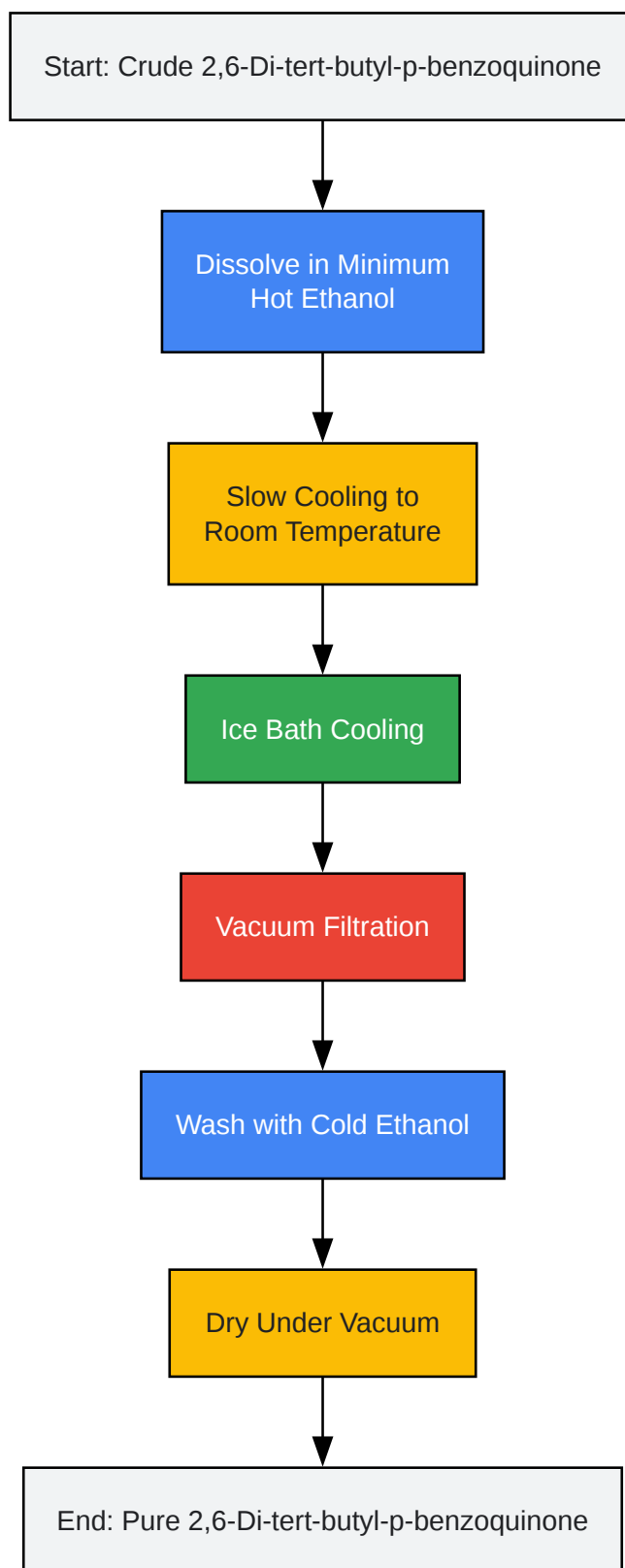
- Vacuum oven or desiccator

Procedure:

- **Dissolution:** Place 43 g of crude, dark-yellow **2,6-Di-tert-butyl-p-benzoquinone** into a suitably sized Erlenmeyer flask. Add a minimal amount of ethanol and gently heat the mixture to boiling while stirring to dissolve the solid. Continue to add small portions of hot ethanol until the solid is completely dissolved. Avoid adding an excessive amount of solvent to ensure a good yield.
- **Hot Filtration (Optional):** If insoluble impurities are present in the hot solution, perform a hot filtration using a pre-heated funnel and fluted filter paper to remove them.
- **Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once the flask has reached room temperature, place it in an ice bath to maximize the crystallization of the product.
- **Crystal Collection:** Collect the purified crystals by vacuum filtration using a Buchner funnel and filter paper.
- **Washing:** Wash the collected crystals on the filter with two small portions of cold ethanol to remove any remaining soluble impurities.^[5]
- **Drying:** Dry the purified crystals under reduced pressure at 50°C for 3 hours.^[5] The final product should be a pure crystalline solid with a melting point of 65–66°C.^[5]

Workflow Diagram

The following diagram illustrates the key steps in the recrystallization process for purifying **2,6-Di-tert-butyl-p-benzoquinone**.



[Click to download full resolution via product page](#)

Caption: Recrystallization workflow for **2,6-Di-tert-butyl-p-benzoquinone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Di-tert-butyl-p-benzoquinone, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. benchchem.com [benchchem.com]
- 3. Sciencemadness Discussion Board - The purification of old p-Benzoquinone - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. benchchem.com [benchchem.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Application Note: Purification of 2,6-Di-tert-butyl-p-benzoquinone by Recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114747#purification-of-2-6-di-tert-butyl-p-benzoquinone-by-recrystallization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com